Compound of Interest	
Compound Name:	1-(3,4-Dichlorophenoxy)propan-2-one
CAS No.:	15422-20-5
Cat. No.:	B3048050

An In-Depth Technical Guide to the Infrared (IR) Spectrum of **1-(3,4-Dichlorophenoxy)propan-2-one**

Abstract

This technical guide provides a comprehensive analysis of the infrared (IR) spectrum of **1-(3,4-Dichlorophenoxy)propan-2-one**, a molecule incorpo

Introduction: The Molecular Blueprint

1-(3,4-Dichlorophenoxy)propan-2-one ($C_9H_8Cl_2O_2$) is a multi-functional organic molecule whose structural integrity is paramount in various researc

This guide will deconstruct the IR spectrum of **1-(3,4-Dichlorophenoxy)propan-2-one** by examining the characteristic vibrational frequencies of eac

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Figure 2: Standard workflow for FTIR analysis of a solid sample.

Step-by-Step Methodology:

- Sample and Reagent Preparation:
  - Ensure the **1-(3,4-Dichlorophenoxy)propan-2-one** sample is dry and free of solvents.
  - Use spectroscopy-grade potassium bromide (KBr), which has been thoroughly dried in an oven (e.g., at 110°C
- Grinding and Mixing:
  - Weigh approximately 1-2 mg of the sample and 100-200 mg of dry KBr. The precise ratio ensures that absorpt
  - Combine the sample and KBr in an agate mortar and pestle. Grind the mixture gently but thoroughly for seve

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- Pellet Formation:
  - Transfer the powder into a pellet press die.
  - Apply pressure using a hydraulic press, typically in the range of 15,000 to 20,000 pounds per square inch
  - Maintain pressure for 2-5 minutes. A successful pellet will be thin, transparent, or translucent.
- Data Acquisition:
  - Place the KBr pellet in the sample holder of the FTIR spectrometer.
  - First, run a background scan with the sample chamber empty. This is a critical self-validating step that a
  - Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.

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Spectral Analysis and Interpretation

The IR spectrum of **1-(3,4-Dichlorophenoxy)propan-2-one** can be systematically interpreted by assigning observe

Wavenumber (cm^{-1})
3100–3000
2990–2850
~1720–1715
~1600 & ~1475
~1250
~1050
Below 1000

Detailed Band Assignment:

- C-H Stretching Region (3100–2850 cm^{-1}): The spectrum will exhibit distinct peaks just above 3000 cm^{-1} due to
- Carbonyl (C=O) Stretching (1715 cm^{-1}): The most prominent feature in the spectrum is expected to be a strong
- Aromatic C=C Stretching (1600–1400 cm^{-1}): Multiple bands of medium intensity are expected in this region, co
-

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Ether (C-O-C) Stretching (1250 cm^{-1} and 1050 cm^{-1}): A crucial set of absorptions for this molecule are the t

- Fingerprint Region (< 1500 cm^{-1}): This region contains a complex array of peaks, including C-C single bond s

Conclusion

The infrared spectrum of **1-(3,4-Dichlorophenoxy)propan-2-one** provides a wealth of structural information that

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